

# Preparing GSK840 Stock Solutions: Application Notes and Protocols

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## Compound of Interest

Compound Name: GSK840

Cat. No.: B10814840

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These application notes provide detailed protocols for the preparation of **GSK840** stock solutions for both in vitro and in vivo experiments. **GSK840** is a potent and selective inhibitor of Receptor-Interacting Protein Kinase 3 (RIPK3), a key enzyme in the necroptosis pathway.[1][2][3] Accurate preparation of **GSK840** solutions is critical for obtaining reliable and reproducible experimental results.

## Compound Information

Property	Value	Source
Molecular Weight	365.43 g/mol	[1][3]
Formula	C <sub>21</sub> H <sub>23</sub> N <sub>3</sub> O <sub>3</sub>	[1][3]
CAS Number	2361146-30-5	[1][3]
Appearance	White to yellow solid	[1]

## Solubility Data

**GSK840** exhibits solubility in various organic solvents. It is crucial to use high-purity, anhydrous solvents to prepare stock solutions.

Solvent	Solubility	Notes	Source
DMSO	≥ 60 mg/mL	Use of newly opened, hygroscopic DMSO is recommended. Ultrasonic bath and warming to 37°C can aid dissolution.	[1][3][4]
Methanol	Soluble	---	[5]

## Storage and Stability

Proper storage of **GSK840** in both solid and solution form is essential to maintain its chemical integrity and biological activity.

Form	Storage Temperature	Duration	Notes	Source
Solid Powder	-20°C	3 years	Keep tightly sealed.	[1][3]
In Solvent	-80°C	6 months	Aliquot to avoid repeated freeze-thaw cycles.	[1]
In Solvent	-20°C	1 month	Aliquot to avoid repeated freeze-thaw cycles.	[1]

## Experimental Protocols

### In Vitro Stock Solution Preparation (10 mM in DMSO)

This protocol describes the preparation of a 10 mM stock solution of **GSK840** in DMSO, suitable for most cell-based assays.

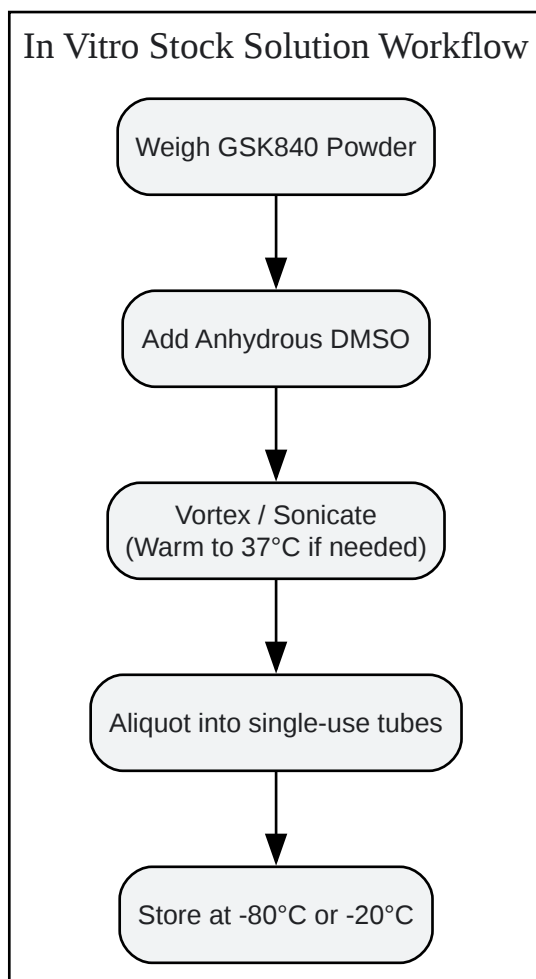
Materials:

- **GSK840** powder
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Ultrasonic bath (optional)

Procedure:

- Calculate the required mass of **GSK840**:
  - For 1 mL of a 10 mM stock solution, you will need:
    - $\text{Mass (mg)} = 10 \text{ mmol/L} * 1 \text{ mL} * (1 \text{ L} / 1000 \text{ mL}) * 365.43 \text{ g/mol} * (1000 \text{ mg} / 1 \text{ g}) = 3.6543 \text{ mg}$
- Weigh **GSK840**:
  - Carefully weigh out the calculated amount of **GSK840** powder and place it into a sterile vial.
- Add DMSO:
  - Add the desired volume of DMSO to the vial containing the **GSK840** powder.
- Dissolve the compound:
  - Vortex the solution until the **GSK840** is completely dissolved.
  - If dissolution is slow, gentle warming to 37°C and/or sonication in an ultrasonic bath can be used to facilitate dissolution.<sup>[1][2][4]</sup>
- Storage:
  - Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.

- Store the aliquots at -80°C for up to 6 months or -20°C for up to 1 month.[1]



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Caption: Workflow for preparing **GSK840** in vitro stock solution.

## In Vivo Formulation Preparation

For animal studies, **GSK840** needs to be formulated in a vehicle suitable for the chosen route of administration. It is recommended to prepare these formulations fresh on the day of use.[1] The following are examples of commonly used formulations.

Important: Always prepare a clear stock solution in DMSO first before adding co-solvents.[1]

This formulation is suitable for achieving a concentration of up to 4 mg/mL.[2]

Component	Percentage
DMSO	10%
PEG300	40%
Tween-80	5%
Saline	45%

Procedure (for 1 mL):

- Prepare a concentrated stock solution of **GSK840** in DMSO (e.g., 25 mg/mL).[\[1\]](#)
- In a sterile tube, add 100 µL of the **GSK840** DMSO stock solution.
- Add 400 µL of PEG300 and mix thoroughly.
- Add 50 µL of Tween-80 and mix until the solution is clear.
- Add 450 µL of saline to bring the final volume to 1 mL and mix well.

This formulation can achieve a concentration of at least 2.5 mg/mL.[\[1\]](#)

Component	Percentage
DMSO	10%
20% SBE-β-CD in Saline	90%

Procedure (for 1 mL):

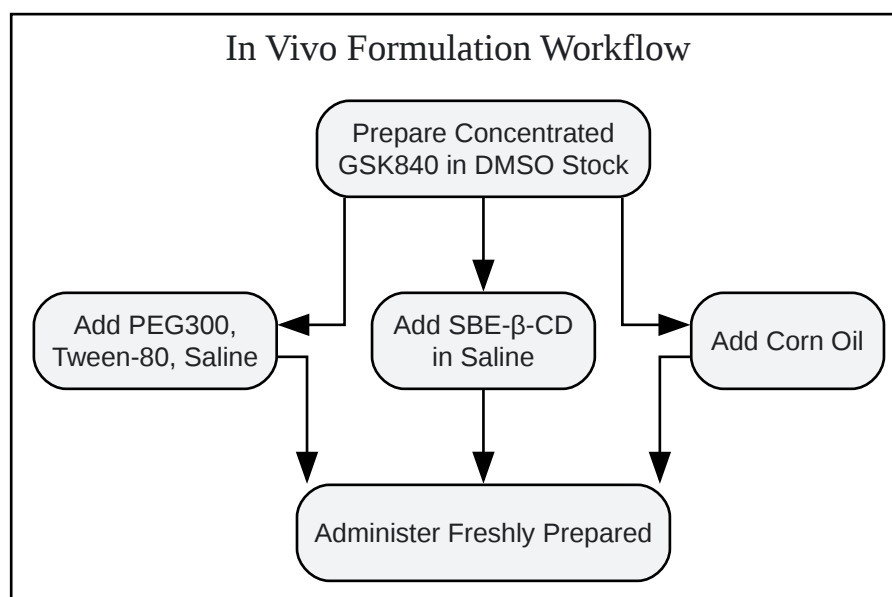
- Prepare a concentrated stock solution of **GSK840** in DMSO (e.g., 25 mg/mL).[\[1\]](#)
- In a sterile tube, add 100 µL of the **GSK840** DMSO stock solution.
- Add 900 µL of 20% SBE-β-CD in saline and mix thoroughly.

This formulation is suitable for achieving a concentration of at least 2.5 mg/mL.[\[1\]](#)

Component	Percentage
DMSO	10%
Corn Oil	90%

Procedure (for 1 mL):

- Prepare a concentrated stock solution of **GSK840** in DMSO (e.g., 25 mg/mL).[1]
- In a sterile tube, add 100  $\mu$ L of the **GSK840** DMSO stock solution.
- Add 900  $\mu$ L of corn oil and mix thoroughly.



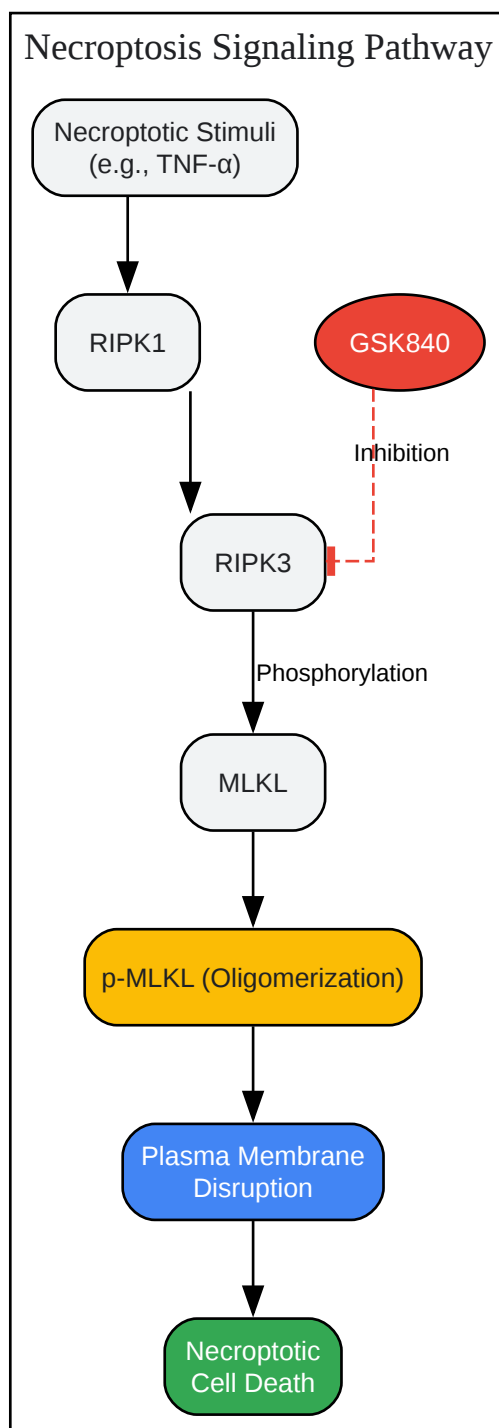
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Caption: General workflow for preparing **GSK840** in vivo formulations.

## Mechanism of Action: Inhibition of Necroptosis

**GSK840** is a specific inhibitor of RIPK3, a serine/threonine kinase that plays a crucial role in the execution of necroptosis, a form of programmed cell death.[6][7] Necroptosis is initiated by various stimuli, leading to the activation of RIPK3. Activated RIPK3 then phosphorylates and

activates Mixed Lineage Kinase Domain-Like (MLKL), which oligomerizes and translocates to the plasma membrane, leading to membrane rupture and cell death.[6][7] By inhibiting the kinase activity of RIPK3, **GSK840** blocks the downstream signaling cascade, thereby preventing necroptotic cell death.[6][8]



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Caption: **GSK840** inhibits the necroptosis pathway by targeting RIPK3.

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